

A Comprehensive Technical Guide to the Synthesis and Characterization of 2',4'-Dimethoxyacetophenone

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Compound of Interest

Compound Name: **2',4'-Dimethoxyacetophenone**

Cat. No.: **B1329363**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the synthesis and characterization of **2',4'-Dimethoxyacetophenone**, an important intermediate in the pharmaceutical and fragrance industries. This document outlines a common and efficient synthetic route, detailed experimental protocols, and a comprehensive summary of the compound's physicochemical and spectroscopic properties. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis and drug development.

Introduction

2',4'-Dimethoxyacetophenone (CAS No. 829-20-9) is a substituted acetophenone that serves as a key building block in the synthesis of various biologically active molecules and specialty chemicals.^{[1][2]} Its structural motif is found in a range of compounds, including flavonoids and other pharmacologically relevant agents.^[3] A thorough understanding of its synthesis and characterization is therefore crucial for its effective utilization in research and development. This guide details a robust synthetic method, provides comprehensive characterization data, and presents the information in a clear and accessible format.

Physicochemical Properties

A summary of the key physical and chemical properties of **2',4'-Dimethoxyacetophenone** is presented in Table 1.

Table 1: Physicochemical Properties of **2',4'-Dimethoxyacetophenone**

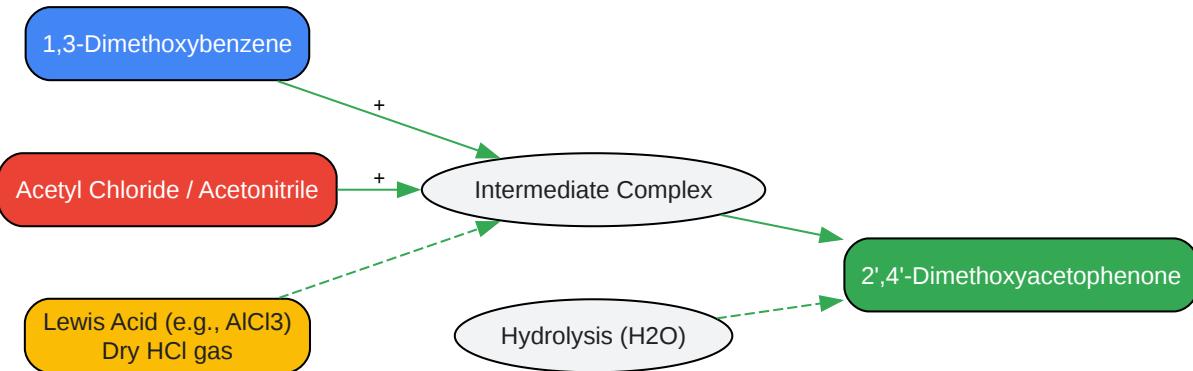
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2][4]
Molecular Weight	180.20 g/mol	[1][2][5]
Appearance	White to off-white crystalline powder	[1][4][6][7]
Melting Point	37-42 °C	[1][2][4][8]
Boiling Point	288 °C (lit.)	[6]
Purity	≥97% (GC)	
CAS Number	829-20-9	[1][2][4]

Synthesis of **2',4'-Dimethoxyacetophenone**

The most common and efficient method for the synthesis of **2',4'-Dimethoxyacetophenone** is the Friedel-Crafts acylation of 1,3-dimethoxybenzene.[9] This electrophilic aromatic substitution reaction utilizes an acylating agent, typically acetyl chloride or acetic anhydride, in the presence of a Lewis acid catalyst. A detailed experimental protocol based on a patented method is provided below.[3][10]

Synthesis Pathway

The synthesis proceeds via the electrophilic acylation of 1,3-dimethoxybenzene as depicted in the following diagram.



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Caption: Synthesis of **2',4'-Dimethoxyacetophenone** via Friedel-Crafts Acylation.

Experimental Protocol: Friedel-Crafts Acylation

This protocol is adapted from a patented procedure for the preparation of **2',4'-dimethoxyacetophenone**.^{[3][10]}

Materials:

- 1,3-dimethoxybenzene
- Toluene (reaction solvent)
- Aluminum chloride (Lewis acid)
- Acetonitrile
- Dry hydrogen chloride gas
- Water

Equipment:

- Three-necked round-bottom flask

- Magnetic stirrer
- Dropping funnel
- Gas inlet tube
- Thermometer
- Cooling bath (ice-salt or cryocooler)
- Reflux condenser
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, add 1,3-dimethoxybenzene and toluene.
- Cool the reaction mixture to -10 °C using a cooling bath.
- While stirring, add aluminum chloride to the cooled solution.
- Slowly add acetonitrile dropwise from the dropping funnel, maintaining the temperature at -10 °C.
- Bubble dry hydrogen chloride gas through the reaction mixture.
- Allow the reaction to proceed at a temperature between -10 °C and 20 °C for 10-30 hours, monitoring the consumption of 1,3-dimethoxybenzene.
- Once the reaction is complete, stop stirring and filter the mixture to collect the solid precipitate.
- Add the collected solid to water and heat to reflux for 1 hour to hydrolyze the intermediate.
- Cool the mixture and filter to isolate the crude **2',4'-dimethoxyacetophenone**.
- Dry the product. A yield of approximately 92-93% with a purity of >99% can be expected.[\[10\]](#)

Characterization of 2',4'-Dimethoxyacetophenone

The identity and purity of the synthesized **2',4'-Dimethoxyacetophenone** can be confirmed using various spectroscopic techniques.

Spectroscopic Data

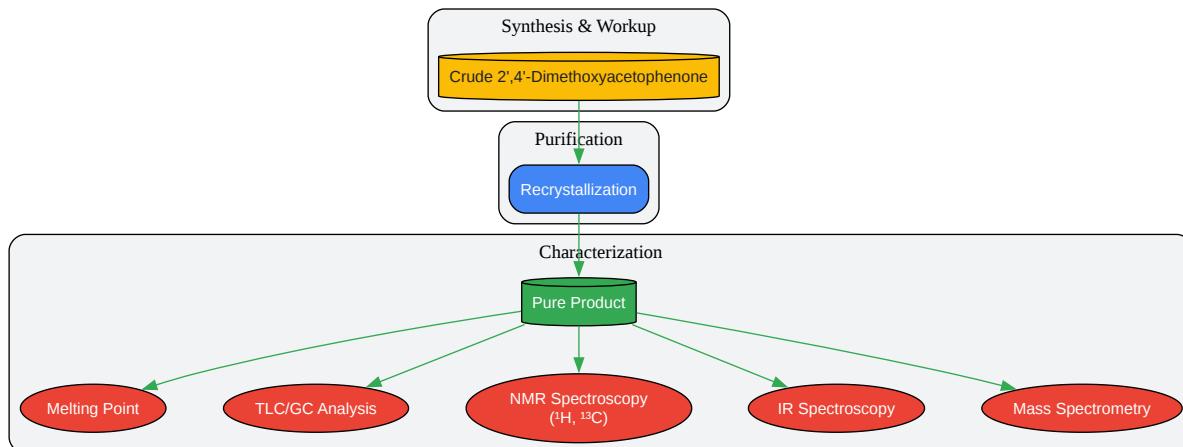
A summary of the characteristic spectroscopic data for **2',4'-Dimethoxyacetophenone** is presented in Table 2.

Table 2: Spectroscopic Data for **2',4'-Dimethoxyacetophenone**

Technique	Data	Reference(s)
¹ H NMR	δ (ppm): 7.58 (d, 1H), 6.89 (d, 1H), 3.94 (s, 3H), 3.93 (s, 3H), 2.56 (s, 3H)	[11]
¹³ C NMR	δ (ppm): 196 (C=O), 163, 131, 130, 114 (Aromatic C), 55 (OCH ₃), 26 (CH ₃)	
IR (KBr)	ν (cm ⁻¹): 1680 (C=O stretching), 1605, 1575 (aromatic C=C stretching)	[12]
Mass Spec (EI)	m/z (%): 180 (M ⁺ , 54), 165 (100), 137 (10), 122 (7), 94 (5), 77 (12)	[11][13]

Experimental Workflow for Characterization

The following diagram illustrates a typical workflow for the characterization of the synthesized product.



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Caption: Workflow for the Purification and Characterization of **2',4'-Dimethoxyacetophenone**.

Applications in Drug Development and Research

2',4'-Dimethoxyacetophenone is a valuable intermediate in the synthesis of a variety of pharmaceutical compounds.^{[1][2]} It is a precursor for the synthesis of chalcones, which are known to exhibit a wide range of biological activities, including anti-inflammatory and anticancer properties.^[3] Furthermore, this compound is utilized in the fragrance and flavor industry due to its pleasant aromatic profile.^{[1][2]} Its role as a versatile building block in organic synthesis allows for the creation of more complex molecules with potential applications in medicinal chemistry.^{[1][2]}

Conclusion

This technical guide has provided a comprehensive overview of the synthesis and characterization of **2',4'-Dimethoxyacetophenone**. The detailed experimental protocols and tabulated data offer a practical resource for chemists in both academic and industrial settings. The presented information facilitates a deeper understanding of the chemistry of this important compound and its applications in various fields of research and development.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. CN103570518A - Preparation method of 2, 4-dimethoxyacetophenone - Google Patents [patents.google.com]
- 4. 2',4'-Dimethoxyacetophenone, 98% 25 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](#) [thermofisher.com]
- 5. 2 ,4 -Dimethoxyacetophenone 97 829-20-9 [sigmaaldrich.com]
- 6. 2,4-Dimethoxyacetophenone | 829-20-9 [chemicalbook.com]
- 7. 2,4-Dimethoxyacetophenone CAS#: 829-20-9 [amp.chemicalbook.com]
- 8. 2',4'-Dimethoxyacetophenone, 98% 25 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](#) [thermofisher.com]
- 9. Solved 2. The compound 1,3-dimethoxybenzene was treated with | Chegg.com [chegg.com]
- 10. CN103570518B - One prepares the method for 2,4-dimethoxy-acetophenone - Google Patents [patents.google.com]
- 11. 3,4-Dimethoxyacetophenone(1131-62-0) 1H NMR spectrum [chemicalbook.com]
- 12. files01.core.ac.uk [files01.core.ac.uk]
- 13. 2',4'-Dimethoxyacetophenone [webbook.nist.gov]

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